

3-Benzoyluracil CAS number and IUPAC name

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Compound of Interest

Compound Name: **3-Benzoyluracil**

Cat. No.: **B3050666**

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3-Benzoyluracil: A Technical Overview

CAS Number: 2775-87-3

IUPAC Name: 3-benzoylpyrimidine-2,4(1H,3H)-dione

This document provides a summary of the currently available technical information for **3-Benzoyluracil**. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental protocols, in-depth biological activity data, and associated signaling pathways for this specific compound are not readily available. The information presented herein is based on data from chemical suppliers and general knowledge of related compounds.

Chemical and Physical Properties

A summary of the key quantitative data for **3-Benzoyluracil** is presented in Table 1. This information is compiled from various chemical supplier databases.

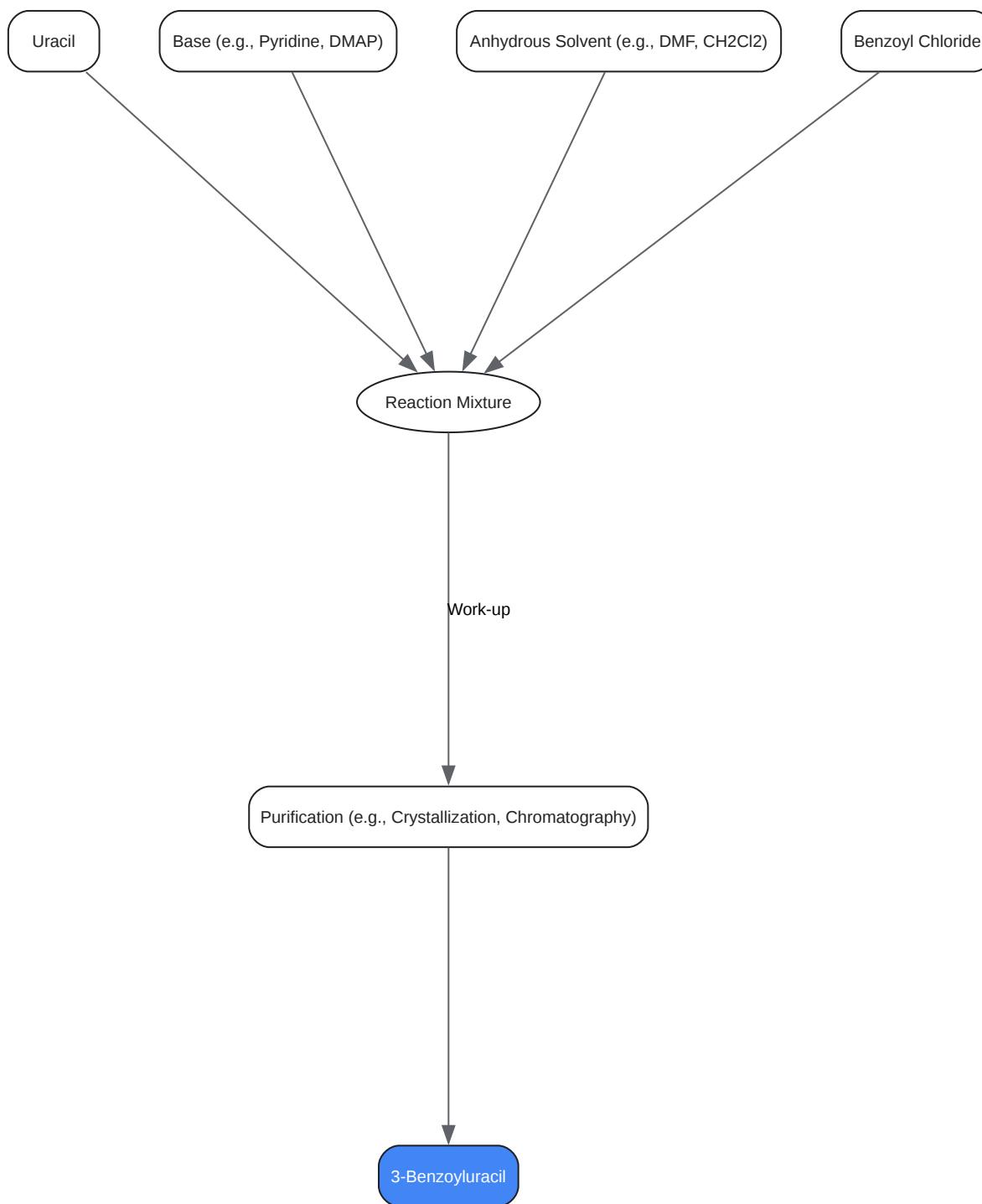
Property	Value	Source
CAS Number	2775-87-3	Multiple Chemical Suppliers
IUPAC Name	3-benzoylpyrimidine-2,4(1H,3H)-dione	Multiple Chemical Suppliers
Molecular Formula	C ₁₁ H ₈ N ₂ O ₃	Advanced ChemBlocks[1]
Molecular Weight	216.19 g/mol	Biosynth[2]
Melting Point	214-217 °C	Chemsrsrc
Boiling Point	400.86 °C (Predicted)	Biosynth[2]
Density	1.378±0.06 g/cm ³ (Predicted)	Chemsrsrc
Purity	>95% (Commercially available)	Advanced ChemBlocks[1], CymitQuimica[3]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **3-Benzoyluracil** are scarce in publicly accessible literature. While general synthetic routes for N-acylated uracils exist, a specific, validated protocol for the benzoylation of uracil at the N3 position could not be retrieved.

A generalized conceptual workflow for the synthesis of N-acylated pyrimidine-2,4-diones is depicted below. This is a hypothetical pathway and has not been experimentally validated for **3-Benzoyluracil**.

Conceptual Synthesis Workflow

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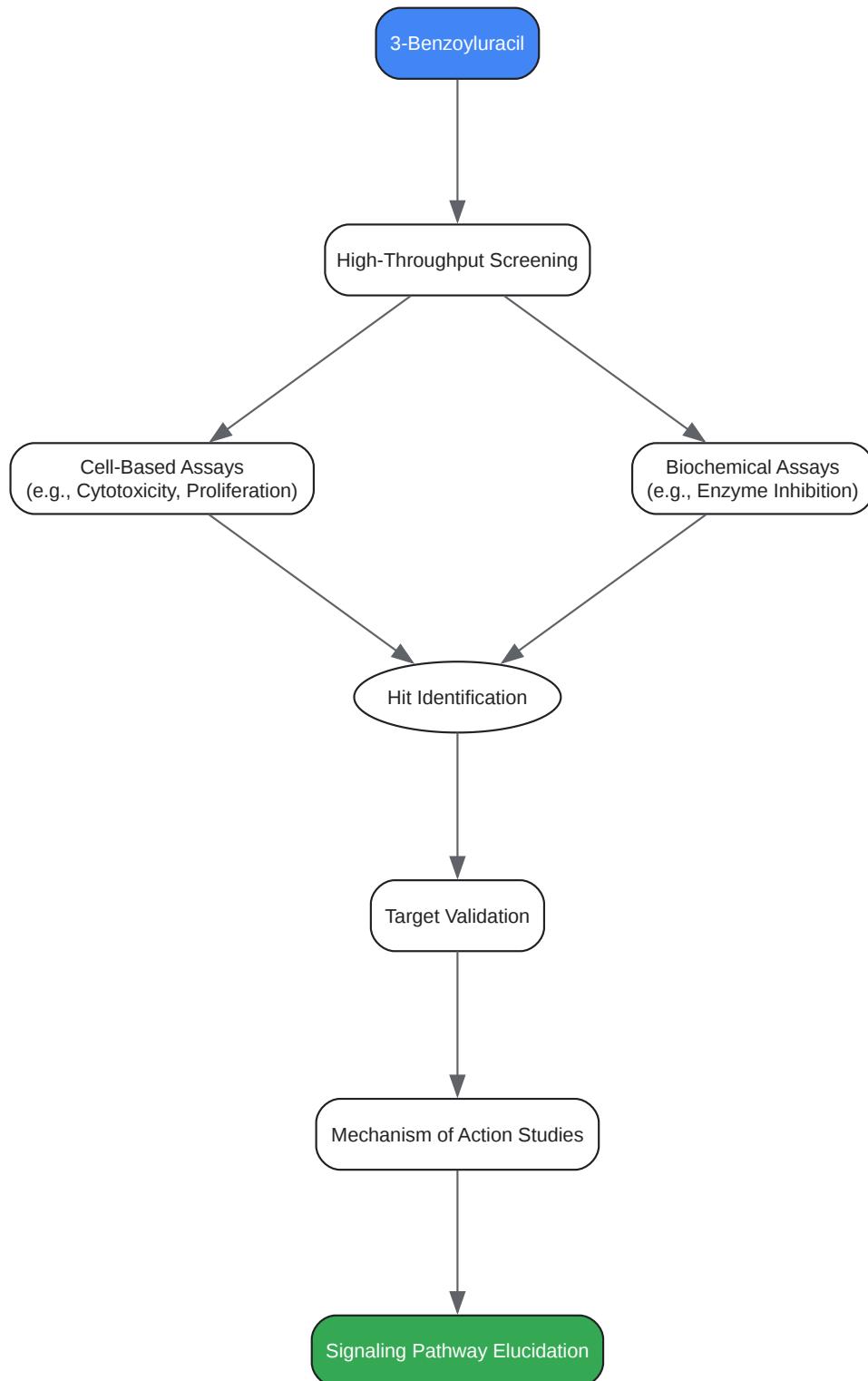
Caption: Conceptual workflow for the synthesis of **3-Benzoyluracil**.

Biological Activity and Signaling Pathways

There is a significant lack of information in the scientific literature regarding the biological activity of **3-Benzoyluracil**. Studies on related pyrimidine-2,4-dione derivatives have explored their potential as antimicrobial and anticancer agents; however, no specific biological assays or pharmacological data for **3-Benzoyluracil** have been reported.

Due to the absence of data on its biological targets and mechanism of action, no signaling pathways involving **3-Benzoyluracil** can be described or visualized. The logical relationship for future investigation would be to screen the compound against various cell lines and enzymatic assays to identify potential biological effects.

Logical Framework for Future Investigation

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Caption: A logical workflow for the future biological evaluation of **3-Benzoyluracil**.

In conclusion, while the chemical identity of **3-Benzoyluracil** is established, it remains a compound with largely uncharacterized biological and pharmacological properties. This presents an opportunity for researchers in drug discovery and chemical biology to conduct foundational studies to elucidate its potential therapeutic applications.

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References

- 1. 3-Benzoylpyrimidine-2,4(1H,3H)-dione 95% | CAS: 2775-87-3 | AChemBlock [achemblock.com]
- 2. 3-Benzoyl-1H-pyrimidine-2,4-dione | 2775-87-3 | CAA77587 [biosynth.com]
- 3. cymitquimica.com [cymitquimica.com]
- To cite this document: BenchChem. [3-Benzoyluracil CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b3050666#3-benzoyluracil-cas-number-and-iupac-name>

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